

# Technical Guide: Physicochemical Properties of 2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid

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## Compound of Interest

Compound Name: 2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of the compound **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid**. The document outlines its key physical constants and details the standard experimental methodologies for their determination.

## Core Physical Properties

The accurate determination of melting and boiling points is fundamental in the characterization and assessment of the purity of a chemical compound. These physical constants are critical for researchers and professionals involved in chemical synthesis, quality control, and drug development.

## Data Presentation

The table below summarizes the reported melting point and the predicted boiling point for **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid**.

Physical Property	Value	Notes
Melting Point	190-193 °C[1][2][3][4][5]	Literature value.
Boiling Point	570.2 ± 45.0 °C[1][5]	Predicted value.

## Experimental Protocols

Precise measurement of melting and boiling points relies on standardized laboratory procedures. The following sections detail common and reliable methods for determining these crucial physical properties.

### Melting Point Determination: Capillary Method

The capillary method is a widely used and accurate technique for determining the melting point of a solid crystalline substance.[2][6] This can be performed using either a manual apparatus, such as a Thiele tube, or a modern digital melting point apparatus.

#### 1. Sample Preparation:

- Ensure the sample of **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid** is completely dry and in a fine powdered form to allow for uniform packing.[2]
- Introduce a small amount of the powdered sample into a capillary tube, which is sealed at one end.
- Pack the sample into the closed end of the tube by gently tapping it on a hard surface. The packed sample height should be approximately 2-3 mm for an accurate measurement.[6][7]

#### 2. Manual Determination (Thiele Tube Method):

- Attach the capillary tube to a thermometer using a small rubber band or a piece of tubing, ensuring the sample is aligned with the thermometer bulb.[7][8][9]
- Fill a Thiele tube with a high-boiling point liquid, such as mineral or silicone oil, to a level just above the side-arm.[8]
- Immerse the thermometer and the attached capillary tube into the oil bath.[5][9]

- Gently heat the side arm of the Thiele tube with a small flame. The design of the tube facilitates the circulation of the oil, ensuring uniform heating.[\[7\]](#)[\[9\]](#)
- Observe the sample closely. The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.[\[7\]](#)[\[9\]](#)
- For an accurate determination, the rate of heating should be slow, approximately 1-2 °C per minute, as the melting point is approached.[\[6\]](#)

### 3. Automated Determination (Digital Melting Point Apparatus):

- Insert the prepared capillary tube into the heating block of the digital apparatus.[\[2\]](#)[\[10\]](#)
- Set the starting temperature to about 20°C below the expected melting point.[\[10\]](#)
- Program the apparatus to heat at a controlled rate, typically 1-2 °C per minute, for a precise measurement.[\[10\]](#)
- Observe the sample through the magnified viewing lens.
- Record the initial and final temperatures of melting as displayed by the instrument.[\[2\]](#)

## Boiling Point Determination

Due to the high predicted boiling point of **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid**, specialized techniques are required for an experimental determination, as decomposition may occur at such temperatures. The following are standard methods for determining the boiling point of a liquid.

### 1. Distillation Method:

- This method is suitable when a sufficient quantity of the substance is available (typically >5 mL).[\[3\]](#)[\[11\]](#)[\[12\]](#)
- The liquid is placed in a distillation flask with boiling chips.

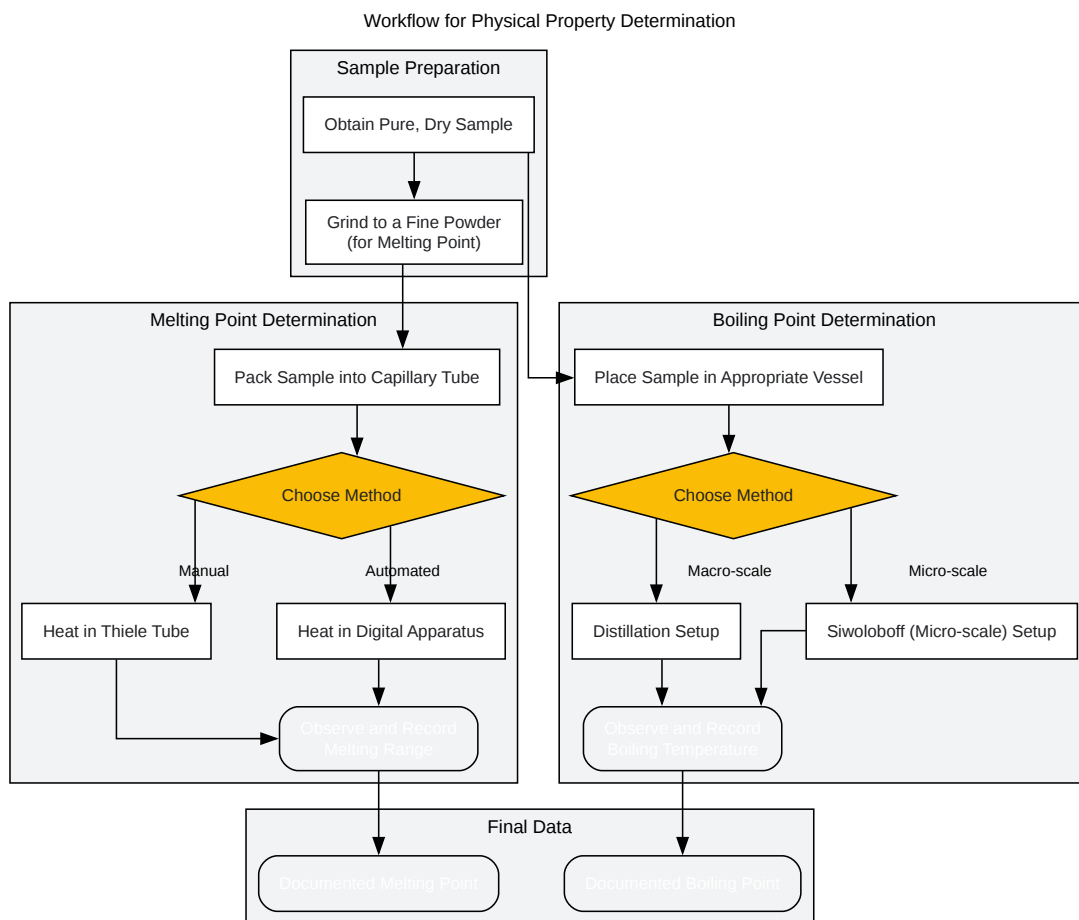
- The flask is heated, and the vapor rises and comes into contact with a thermometer bulb before being cooled and collected in a condenser.[\[13\]](#)
- The boiling point is the temperature at which the vapor temperature remains constant during the distillation process.[\[3\]](#)[\[13\]](#)

## 2. Siwoloboff Method (Micro-scale):

- This technique is ideal for small sample volumes.[\[1\]](#)
- A small amount of the liquid is placed in a fusion tube.
- A sealed capillary tube, with the open end pointing downwards, is placed inside the fusion tube.[\[1\]](#)[\[9\]](#)
- The assembly is attached to a thermometer and heated in a Thiele tube or a similar heating bath.[\[1\]](#)
- As the liquid is heated, a stream of bubbles will emerge from the capillary tube.
- The heating is then stopped, and the bath is allowed to cool.
- The boiling point is the temperature at which the liquid is drawn up into the capillary tube.[\[1\]](#)[\[9\]](#)[\[11\]](#)

## Visualized Workflow

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of a chemical compound.



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Caption: Workflow for determining melting and boiling points.

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